

Technical Data Summary for Trisulfo-Cy5-Alkyne

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Compound of Interest

Compound Name: Trisulfo-Cy5-Alkyne

Cat. No.: B15553946

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This document provides the core physicochemical properties of **Trisulfo-Cy5-Alkyne**, a fluorescent dye commonly utilized in biological research for labeling and detection through click chemistry.

Core Properties of Trisulfo-Cy5-Alkyne

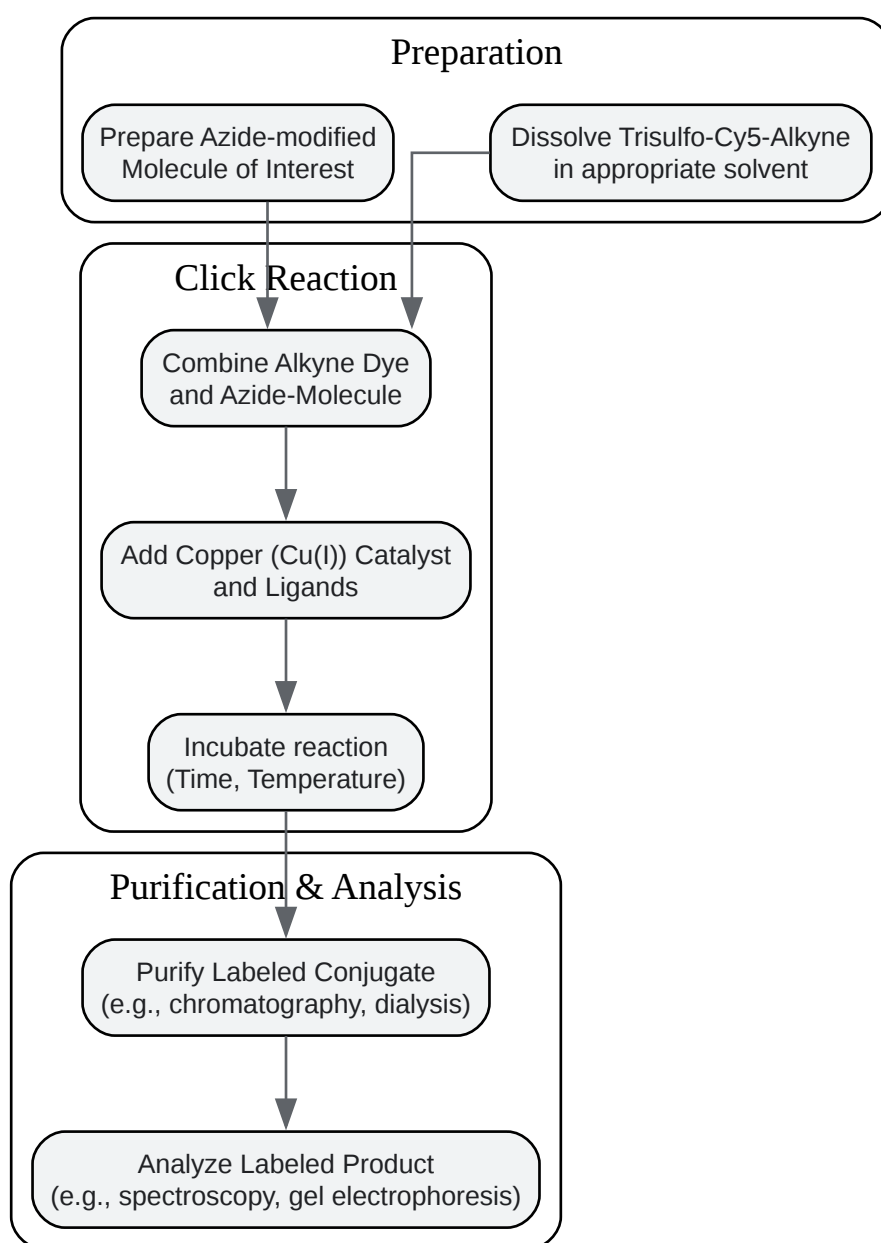
Trisulfo-Cy5-Alkyne is a cyanine5 (Cy5) derivative containing an alkyne group for covalent attachment to azide-modified molecules.^{[1][2][3]} The presence of three sulfo- groups enhances its water solubility.^[4] The key quantitative properties of this compound are summarized below.

Property	Value	Reference
Molecular Weight (MW)	788 g/mol	[1][2][3]
Chemical Formula	C ₃₇ H ₄₅ N ₃ O ₁₀ S ₃	[1][2][3]
CAS Number	2055138-90-2	[1][3][4]
Excitation Maximum (λ _{ex})	647 nm	[1]
Emission Maximum (λ _{em})	670 nm	[1]
Extinction Coefficient	250,000 cm ⁻¹ M ⁻¹	[1][2][3]
Purity	≥95%	[1]
Solubility	Water, DMSO, DMF, DCM	[1]

Methodology and Visualization

The query for a specific molecular weight does not lend itself to the creation of experimental protocols or signaling pathway diagrams. The data presented are fundamental physicochemical properties of the molecule, typically determined through methods such as mass spectrometry and spectroscopy during the manufacturing and quality control processes by the supplier.

A logical workflow for using this compound in a research context is provided below. This diagram illustrates the general steps involved in a click chemistry labeling experiment.



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Caption: General workflow for a copper-catalyzed click chemistry reaction.

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References

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